

# molecular mechanism of jasmonic acid perception by COI1-JAZ co-receptor

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## The COI1-JAZ Co-Receptor: A Molecular Nexus in Jasmonate Signaling

An In-depth Technical Guide for Researchers and Drug Development Professionals

### Abstract

Jasmonates (JAs) are a class of lipid-derived phytohormones that are central regulators of plant growth, development, and immunity. The perception of the bioactive jasmonate, (+)-7-iso-jasmonoyl-L-isoleucine (JA-Ile), is a critical event that initiates a signaling cascade, leading to the expression of a wide array of JA-responsive genes. This process is orchestrated by a sophisticated co-receptor system composed of the F-box protein CORONATINE INSENSITIVE1 (COI1) and the JASMONATE ZIM-DOMAIN (JAZ) transcriptional repressors. This technical guide provides a comprehensive overview of the molecular mechanisms underpinning JA perception by the COI1-JAZ co-receptor, detailing the structural basis of this interaction, the essential role of inositol polyphosphates, and the subsequent downstream signaling events. Furthermore, we present established experimental protocols for the characterization of this pivotal protein-protein interaction, offering insights for researchers in plant biology and professionals engaged in the development of novel agrochemicals or therapeutics targeting this pathway.

## Introduction: The Central Role of Jasmonate Signaling

Jasmonate signaling is integral to a plant's ability to respond to a myriad of environmental and developmental cues, including defense against herbivores and necrotrophic pathogens, as well as processes such as root growth, fertility, and senescence.[1][2] The signaling pathway is primarily controlled by the levels of the bioactive hormone JA-Ile.[3] In the absence of JA-Ile, JAZ proteins act as transcriptional repressors by binding to and inhibiting various transcription factors, such as MYC2, thereby preventing the expression of JA-responsive genes.[4] Upon perception of JA-Ile, the JAZ repressors are targeted for degradation, lifting this repression and allowing for a rapid and robust transcriptional response.[5][6] This derepression mechanism is at the heart of jasmonate signaling and is critically dependent on the COI1-JAZ co-receptor system.

## The Molecular Architecture of the COI1-JAZ Co-Receptor

The perception of JA-Ile is not mediated by a single receptor protein but rather by a co-receptor complex formed by COI1 and a JAZ protein.[7][8] This intricate assembly is further stabilized by the presence of inositol polyphosphates, highlighting the multi-component nature of this hormone sensing mechanism.[9][10]

## CORONATINE INSENSITIVE1 (COI1): The F-box Component

COI1 is an F-box protein that serves as the substrate recognition subunit of a Skp1-Cullin-F-box (SCF) E3 ubiquitin ligase complex, designated as SCFCOI1.[4][11] Structurally, COI1 features a C-terminal leucine-rich repeat (LRR) domain that forms a pocket for JA-Ile binding.[7][12] The crystal structure of the *Arabidopsis thaliana* COI1 protein reveals a horseshoe-shaped solenoid structure formed by 18 LRRs.[7] This LRR domain presents a pocket that, in the presence of JA-Ile, creates a binding surface for the JAZ proteins.[7][13]

## JASMONATE ZIM-DOMAIN (JAZ) Proteins: The Repressors

The JAZ protein family comprises a group of transcriptional repressors that are the direct targets of the SCFCOI1 complex.[5][6] A key feature of JAZ proteins is the highly conserved C-terminal Jas motif, which is both necessary and sufficient for the interaction with COI1 in a JA-Ile-dependent manner.[14][15] This Jas motif contains a bipartite degron sequence, consisting of a conserved  $\alpha$ -helix for docking onto COI1 and a loop region that effectively traps the JA-Ile molecule within the COI1 binding pocket.[7][9]

## The Role of JA-Ile as a "Molecular Glue"

JA-Ile functions as a "molecular glue," promoting the physical interaction between COI1 and JAZ proteins.[3] Neither COI1 nor JAZ alone binds JA-Ile with high affinity.[11] Instead, the stable ternary complex of COI1-JA-Ile-JAZ is formed cooperatively.[7] The isoleucine conjugate of **jasmonic acid** is crucial for this activity, as other forms of jasmonate, such as **jasmonic acid** itself or methyl jasmonate, are not effective in promoting this interaction.[3][14] The bacterial phytotoxin coronatine (COR), a structural mimic of JA-Ile, potently activates this signaling pathway by promoting the COI1-JAZ interaction.[11][15]

## Inositol Polyphosphates: Essential Co-factors

A critical and somewhat unexpected discovery in the elucidation of the JA perception mechanism was the identification of inositol polyphosphates, specifically inositol pentakisphosphate (InsP5) and inositol pyrophosphates (e.g., InsP8), as essential co-factors for high-affinity hormone binding.[16][17][18] These molecules bind to a positively charged pocket on COI1, adjacent to the JA-Ile binding site, and make contacts with both COI1 and the JAZ degron.[7][19] This interaction is thought to stabilize the conformation of the co-receptor complex, thereby potentiating hormone perception.[20][21] Computational modeling and in vitro binding assays have confirmed the crucial role of these inositol polyphosphates in the formation of a stable and functional co-receptor complex.[20][22]

## The Signaling Cascade: From Perception to Gene Activation

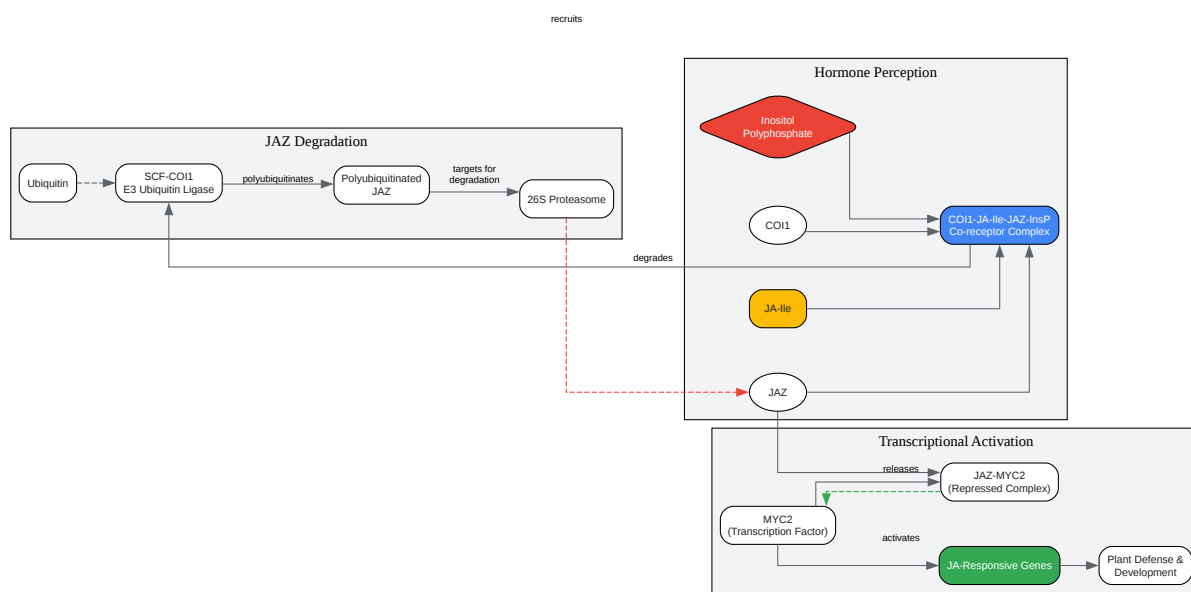
The formation of the COI1-JA-Ile-JAZ ternary complex initiates a well-defined signaling cascade that culminates in the activation of JA-responsive genes.

## Ubiquitination and Degradation of JAZ Repressors

Once the COI1-JA-Ile-JAZ complex is formed, the SCFCOI1 E3 ubiquitin ligase catalyzes the polyubiquitination of the JAZ protein.[1][5] This polyubiquitin tag serves as a recognition signal for the 26S proteasome, which subsequently degrades the JAZ repressor.[4][6]

## Derepression of Transcription Factors and Gene Expression

The degradation of JAZ proteins liberates transcription factors, such as MYC2, MYC3, and MYC4, that are otherwise held in an inactive state.[4] These transcription factors can then bind to the G-box motifs in the promoters of early JA-responsive genes, leading to their transcriptional activation.[20] This initiates a transcriptional cascade that results in the synthesis of a wide range of proteins involved in plant defense and development.[23][24]



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Figure 1: A schematic representation of the jasmonate signaling pathway, from hormone perception to gene activation.

# Experimental Methodologies for Studying the COI1-JAZ Interaction

The elucidation of the COI1-JAZ interaction has been made possible through a variety of in vitro and in vivo techniques. Here, we detail two foundational experimental approaches.

## Yeast Two-Hybrid (Y2H) Assay

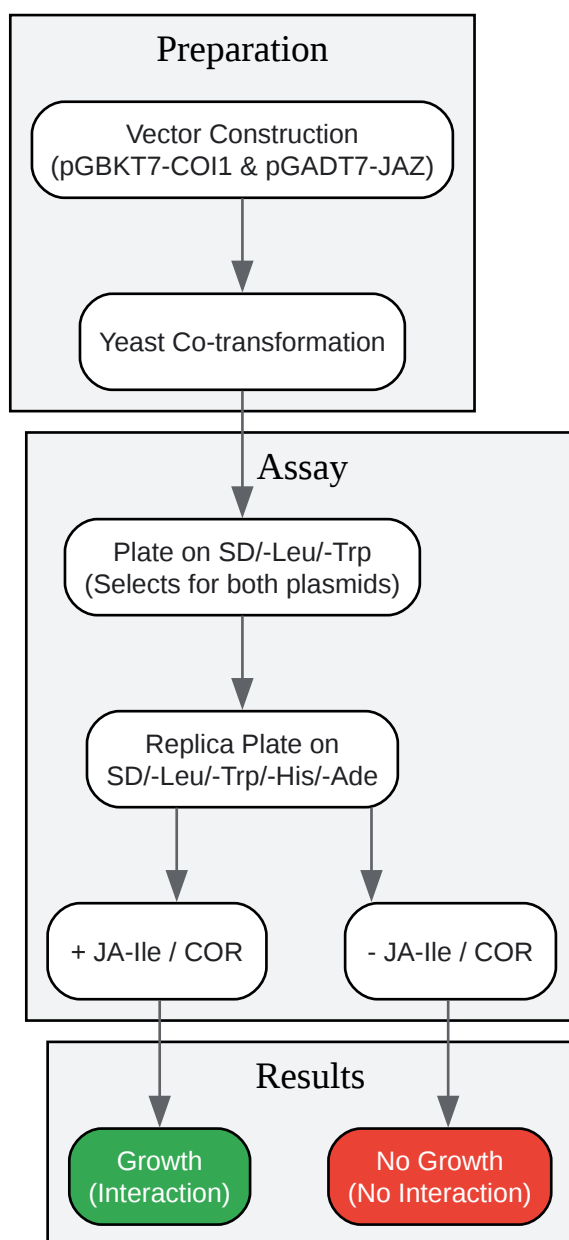
The Y2H assay is a powerful in vivo technique for identifying and characterizing protein-protein interactions. It has been instrumental in demonstrating the hormone-dependent interaction between COI1 and JAZ proteins.[\[15\]](#)[\[25\]](#)

**Principle:** The assay relies on the reconstitution of a functional transcription factor (e.g., GAL4) in yeast. The "bait" protein (e.g., COI1) is fused to the GAL4 DNA-binding domain (DBD), and the "prey" protein (e.g., a JAZ protein) is fused to the GAL4 activation domain (AD). If the bait and prey proteins interact, the DBD and AD are brought into close proximity, activating the transcription of a reporter gene (e.g., HIS3, ADE2, lacZ), allowing for cell growth on selective media or a colorimetric assay.

### Step-by-Step Protocol:

- **Vector Construction:** Clone the full-length or domain-specific coding sequences of COI1 into a bait vector (e.g., pGBKT7) and the JAZ protein into a prey vector (e.g., pGADT7).
- **Yeast Transformation:** Co-transform the bait and prey plasmids into a suitable yeast strain (e.g., AH109 or Y2HGold).
- **Selection and Interaction Assay:**
  - Plate the transformed yeast on synthetic defined (SD) medium lacking leucine and tryptophan (SD/-Leu/-Trp) to select for yeast cells containing both plasmids.
  - To test for interaction, replica-plate the colonies onto selective medium lacking leucine, tryptophan, histidine, and adenine (SD/-Leu/-Trp/-His/-Ade).
  - Crucially, perform the interaction assay on selective media supplemented with and without JA-Ile or coronatine to demonstrate the hormone-dependency of the interaction.

- Controls: Include negative controls (e.g., empty bait vector with JAZ prey, COI1 bait with empty prey vector) and a positive control with known interacting proteins.
- Analysis: Growth on the highly selective medium in the presence of the hormone indicates a positive interaction.



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Figure 2: Workflow for a Yeast Two-Hybrid (Y2H) assay to test the hormone-dependent COI1-JAZ interaction.

## In Vitro Pull-Down Assay

In vitro pull-down assays provide direct evidence of a physical interaction between two proteins and can be used to determine the necessary components for this interaction.

Principle: A "bait" protein is expressed as a fusion with an affinity tag (e.g., Glutathione S-transferase (GST) or Maltose Binding Protein (MBP)) and immobilized on affinity beads. A "prey" protein, which can be labeled (e.g., with <sup>35</sup>S-methionine or a His-tag), is incubated with the immobilized bait. After washing away non-specific binders, the retained proteins are eluted and analyzed by SDS-PAGE and autoradiography or Western blotting.

Step-by-Step Protocol:

- **Protein Expression and Purification:** Express and purify recombinant COI1 (e.g., as an MBP-fusion) and a JAZ protein (e.g., as a GST-fusion or His-tagged protein) from *E. coli* or another suitable expression system.
- **Immobilization of Bait:** Incubate the purified MBP-COI1 with amylose resin to immobilize the bait protein.
- **Binding Reaction:**
  - Incubate the immobilized MBP-COI1 with the purified prey JAZ protein in a suitable binding buffer.
  - Set up parallel reactions with varying concentrations of JA-Ile or coronatine, and a control reaction without the hormone.
- **Washing:** Wash the resin several times with binding buffer to remove unbound and non-specifically bound proteins.
- **Elution and Detection:**
  - Elute the protein complexes from the resin (e.g., with maltose for MBP-tags).



- Analyze the eluted fractions by SDS-PAGE followed by Coomassie staining or Western blotting using an antibody against the prey protein's tag (e.g., anti-GST or anti-His).
- Analysis: The presence of the prey protein in the eluate from the hormone-treated samples, and its absence or significant reduction in the untreated samples, confirms a direct, hormone-dependent interaction.

## Quantitative Analysis of Binding Affinity

To provide a more quantitative understanding of the COI1-JAZ interaction, techniques such as Surface Plasmon Resonance (SPR) or Isothermal Titration Calorimetry (ITC) can be employed. These methods can determine the binding kinetics ( $k_{on}$ ,  $k_{off}$ ) and the dissociation constant ( $K_d$ ), offering valuable data for structure-function studies and for the screening of potential inhibitors or agonists.

Technique	Parameter Measured	Typical $K_d$ for COI1-JAZ-COR	Reference
Radioligand Binding Assay	$K_d$	$48 \pm 13$ nM (with JAZ1)	[16]
Surface Plasmon Resonance (SPR)	$k_{on}$ , $k_{off}$ , $K_d$	Varies with JAZ protein	[26]
Isothermal Titration Calorimetry (ITC)	$K_d$ , $\Delta H$ , $\Delta S$	Varies with ligand	[26]

## Implications for Drug and Agrochemical Development

The detailed molecular understanding of the COI1-JAZ co-receptor system opens up exciting possibilities for the rational design of molecules that can modulate jasmonate signaling. For instance, the development of specific agonists could enhance a plant's natural defenses against pests and pathogens, while antagonists could be used to manipulate plant growth and development for agricultural benefit. The structural insights into the co-receptor complex provide a blueprint for in silico screening and the design of novel chemical entities that can specifically target this crucial hormonal perception mechanism.[27]

## Conclusion

The perception of jasmonate by the COI1-JAZ co-receptor is a paradigm of hormone signaling in plants, characterized by its multi-component nature and its reliance on a "molecular glue" mechanism. The elucidation of the crystal structure of this complex, along with the identification of inositol polyphosphates as key co-factors, has provided unprecedented insight into the intricacies of this pathway. The experimental approaches detailed in this guide serve as a foundation for further research into this fascinating system and for the development of innovative strategies to modulate plant growth and defense.

## References

- Katsir, L., Chung, H. S., Koo, A. J., & Howe, G. A. (2008). Jasmonate signaling: a conserved mechanism of hormone sensing. *Current opinion in plant biology*, 11(4), 428–435. [Link]
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol-phosphate-potentiated COI1-JAZ co-receptor.
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol phosphate-potentiated COI1-JAZ co-receptor.
- Melotto, M., Mecey, C., Niu, Y., Chung, H. S., Katsir, L., Yao, J., ... & He, S. Y. (2008). A critical role of two positively charged amino acids in the Jas motif of Arabidopsis JAZ proteins in mediating coronatine-and jasmonoyl isoleucine-dependent interaction with the COI1 F-box protein. *The Plant Journal*, 55(6), 979–988. [Link]
- Wasternack, C., & Song, S. (2017). Jasmonate signaling pathway modulates plant defense, growth, and their trade-offs. *Journal of experimental botany*, 68(6), 1315-1326. [Link]
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol-phosphate-potentiated COI1-JAZ co-receptor.
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol-phosphate-potentiated COI1-JAZ co-receptor.
- Thines, B., Katsir, L., Melotto, M., Niu, Y., Mandaokar, A., Liu, G., ... & Browse, J. (2007). JAZ repressor proteins are targets of the SCFCOI1 complex during jasmonate signalling.
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol-phosphate-potentiated COI1-JAZ co-receptor.
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol-phosphate-potentiated COI1-JAZ co-receptor.
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol-phosphate-potentiated COI1-JAZ co-receptor.
- Monte, I., Franco-Espinosa, N., Chini, A., Zamarreño, A. M., García-Mina, J. M., & Solano, R. (2022). JAZ is essential for ligand specificity of the COI1/JAZ co-receptor. *Proceedings of the*

National Academy of Sciences, 119(49), e2212155119. [Link]

- Pauwels, L., & Goossens, A. (2011). The JAZ proteins: a crucial interface in the jasmonate signaling cascade. *The Plant Cell*, 23(9), 3089–3100. [Link]
- Liu, N., Wu, S., Wang, Y., Zhang, C., & Lu, S. (2018). The binding mechanism between inositol phosphate (InsP) and the jasmonate receptor complex: a computational study. *Frontiers in plant science*, 9, 963. [Link]
- Thines, B., Katsir, L., Melotto, M., Niu, Y., Mandaokar, A., Liu, G., ... & Browse, J. (2007). JAZ repressor proteins are targets of the SCFCOI1 complex during jasmonate signalling.
- Laha, D., Johnen, P., Azevedo, C., Dynowski, M., Weiß, M., Capolicchio, S., ... & Schaaf, G. (2016). Inositol polyphosphate binding specificity of the jasmonate receptor complex. *Plant physiology*, 171(4), 2379–2388. [Link]
- Campos, M. L., de Oliveira, J. R., Teixeira, R. M., da Silva, M. B., da Silva, F. G., de Oliveira, L. F. C., ... & Pirovani, C. P. (2021). A new functional JAZ degron sequence in strawberry JAZ1 revealed by structural and interaction studies on the COI1–JA-Ile/COR–JAZs complexes. *International Journal of Molecular Sciences*, 22(16), 8887. [Link]
- Zhang, Z., Li, J., Li, F., Liu, Y., & Yang, C. (2022). Host target modification as a strategy to counter pathogen hijacking of the jasmonate hormone receptor. *Proceedings of the National Academy of Sciences*, 119(49), e2212155119. [Link]
- Zhang, H., Li, Y., & He, Z. (2022). Recent advances in research into jasmonate biosynthesis and signaling pathways in agricultural crops and products. *International journal of molecular sciences*, 23(19), 11333. [Link]
- Howe, G. A. (2008). Jasmonate signaling: a conserved mechanism of hormone sensing. *Current opinion in plant biology*, 11(4), 428–435. [Link]
- Wasternack, C., & Song, S. (2017). Jasmonate signaling pathway modulates plant defense, growth, and their trade-offs. *Journal of experimental botany*, 68(6), 1315-1326. [Link]
- Liu, N., Wu, S., Wang, Y., Zhang, C., & Lu, S. (2018). The binding mechanism between inositol phosphate (InsP) and the jasmonate receptor complex: a computational study. *Frontiers in plant science*, 9, 963. [Link]
- Thines, B., Katsir, L., Melotto, M., Niu, Y., Mandaokar, A., Liu, G., ... & Browse, J. (2007). JAZ repressor proteins are targets of the SCF (COI1) complex during jasmonate signalling.
- Heinrich, M., Hettenhausen, C., Lange, T., Wünsche, H., Fang, J., Baldwin, I. T., & Wu, J. (2013). The active jasmonate JA-Ile regulates a specific subset of plant jasmonate-mediated resistance to herbivores in nature. *The Plant Cell*, 25(10), 4034–4046. [Link]
- Thines, B., Katsir, L., Melotto, M., Niu, Y., Mandaokar, A., Liu, G., ... & Browse, J. (2007). JAZ repressor proteins are targets of the SCF(COI1) complex during jasmonate signalling.
- Monte, I., Caballero, J. L., Zamarreño, A. M., Fernández-Barbero, G., García-Mina, J. M., & Solano, R. (2022). JAZ is essential for ligand specificity of the COI1/JAZ co-receptor. *Proceedings of the National Academy of Sciences*, 119(49), e2212155119. [Link]

- Chung, H. S., Koo, A. J., Gao, X., Jayanty, S., Thines, B., Jones, A. D., & Howe, G. A. (2008). Jasmonate signaling: toward an integrated view. *Plant signaling & behavior*, 3(10), 790–792. [Link]
- Zhang, T., Poudel, A. N., Jewell, J. B., Kitaoka, M., St. Clair, S., & Koo, A. J. (2016). The Jasmonate-ZIM-Domain-Containing Proteins Repress Jasmonate-Regulated Stamen Development in Arabidopsis. *Plant and Cell Physiology*, 57(7), 1459–1473. [Link]
- Liu, N., Wu, S., Wang, Y., Zhang, C., & Lu, S. (2018). The binding mechanism between inositol phosphate (InsP) and the jasmonate receptor complex: A computational study. *Frontiers in plant science*, 9, 963. [Link]
- Monte, I., Franco-Espinosa, N., Chini, A., Zamarreño, A. M., García-Mina, J. M., & Solano, R. (2022). JAZ is essential for ligand specificity of the COI1/JAZ co-receptor. *Proceedings of the National Academy of Sciences*, 119(49), e2212155119. [Link]
- Wu, T., Wang, C., Han, B., Liu, Z., Yang, X., Wang, W., ... & Shi, L. (2023). Emerging roles of inositol pyrophosphates in signaling plant phosphorus status and phytohormone signaling. *Plant and Soil*, 486(1-2), 1–15. [Link]
- Sheard, L. B., Tan, X., Mao, H., Withers, J., Ben-Nissan, G., Hinds, T. R., ... & Zheng, N. (2010). Jasmonate perception by inositol phosphate-potentiated COI1-JAZ co-receptor.
- Liu, N., Zhang, Y., Wang, Y., Wang, Y., Zhang, C., & Lu, S. (2020). Exploring the interaction mechanism between antagonist and the jasmonate receptor complex by molecular dynamics simulation. *Journal of Molecular Modeling*, 26(11), 1-13. [Link]
- Li, Y., Wu, H., Zhang, X., Wang, H., Wang, W., & Li, X. (2022). Genome-Wide Characterization of Jasmonates Signaling Components Reveals the Essential Role of ZmCOI1a-ZmJAZ15 Action Module in Regulating Maize Immunity to Gibberella Stalk Rot. *International Journal of Molecular Sciences*, 23(19), 11333. [Link]
- Yan, J., Zhang, C., Gu, M., Bai, Z., Zhang, W., Qi, T., ... & Xie, D. (2009). The Arabidopsis CORONATINE INSENSITIVE1 protein is a jasmonate receptor. *The Plant Cell*, 21(8), 2220–2236. [Link]
- Ishida, T., Yoshimura, M., Takeishi, A., Uemura, T., Shirasu, K., & Ueda, M. (2023). Two distinct modes of action of molecular glues in the plant hormone co-receptor COI1-JAZ system.

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## Sources

- 1. mdpi.com [mdpi.com]
- 2. Jasmonate signaling: a conserved mechanism of hormone sensing - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Scholars@Duke publication: JAZ repressor proteins are targets of the SCF(COI1) complex during jasmonate signalling. [scholars.duke.edu]
- 4. Jasmonate Signaling: Toward an Integrated View - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scite.ai [scite.ai]
- 6. researchgate.net [researchgate.net]
- 7. Jasmonate perception by inositol phosphate-potentiated COI1-JAZ co-receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Making sure you're not a bot! [dukespace.lib.duke.edu]
- 9. Jasmonate perception by inositol-phosphate-potentiated COI1-JAZ co-receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Research Portal [weizmann.esploro.exlibrisgroup.com]
- 11. The JAZ Proteins: A Crucial Interface in the Jasmonate Signaling Cascade - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The Arabidopsis CORONATINE INSENSITIVE1 Protein Is a Jasmonate Receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. COI1 is a critical component of a receptor for jasmonate and the bacterial virulence factor coronatine - PMC [pmc.ncbi.nlm.nih.gov]
- 15. A critical role of two positively charged amino acids in the Jas motif of Arabidopsis JAZ proteins in mediating coronatine- and jasmonoyl isoleucine-dependent interaction with the COI1 F-box protein - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Inositol Polyphosphate Binding Specificity of the Jasmonate Receptor Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]

- 20. Frontiers | The Binding Mechanism Between Inositol Phosphate (InsP) and the Jasmonate Receptor Complex: A Computational Study [frontiersin.org]
- 21. The Binding Mechanism Between Inositol Phosphate (InsP) and the Jasmonate Receptor Complex: A Computational Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. researchgate.net [researchgate.net]
- 23. mdpi.com [mdpi.com]
- 24. researchgate.net [researchgate.net]
- 25. researchgate.net [researchgate.net]
- 26. Two distinct modes of action of molecular glues in the plant hormone co-receptor COI1-JAZ system - PMC [pmc.ncbi.nlm.nih.gov]
- 27. researchgate.net [researchgate.net]
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